

Angulatin B molecular formula C₃₄H₄₆O₁₅

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Angulatin B

Cat. No.: B12392270

[Get Quote](#)

Angulatin B: A Technical Whitepaper

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Foreword

Angulatin B, a natural product with the molecular formula C₃₄H₄₆O₁₅, has been isolated from the root bark of *Celastrus angulatus*.^[1] This document serves as a comprehensive technical guide, consolidating the available scientific information on **Angulatin B** and related compounds. Given the limited publicly available data specifically for **Angulatin B**, this guide also incorporates data and methodologies from closely related and well-characterized β -dihydroagarofuran sesquiterpenes isolated from the same plant species. This approach provides a robust framework for understanding the chemical and biological properties of this class of compounds.

Molecular Profile and Physicochemical Properties

Angulatin B is classified as a sesquiterpene polyol ester, a class of compounds characterized by a β -dihydroagarofuran skeleton. While specific experimental data for **Angulatin B** remains largely within its primary publication, its fundamental properties are cataloged by several chemical suppliers.

Table 1: Physicochemical Properties of **Angulatin B**

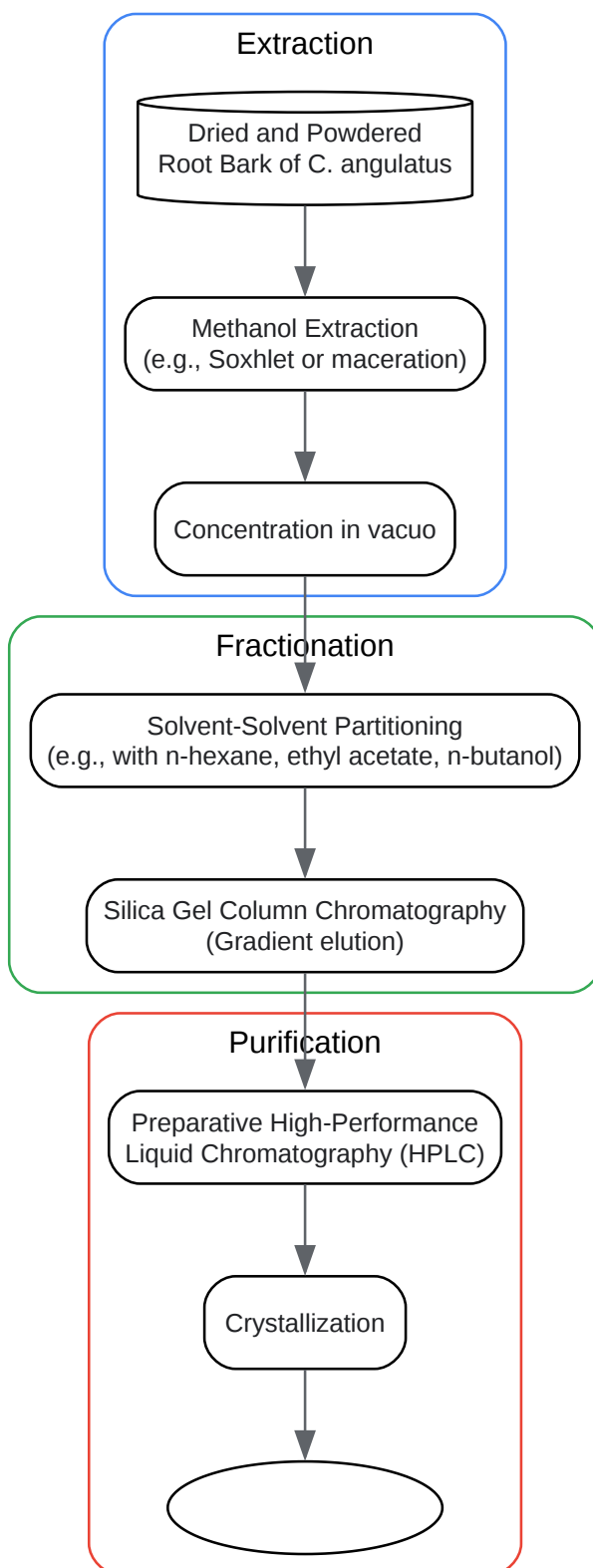
Property	Value	Source
Molecular Formula	C34H46O15	[1]
Molecular Weight	694.72 g/mol	[1]
CAS Number	142546-07-4	
Natural Source	Root bark of Celastrus angulatus	[1]

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Angulatin B** are detailed in its primary citation. However, the general methodologies employed for the separation and identification of β -dihydroagarofuran sesquiterpenes from *Celastrus angulatus* provide a clear procedural blueprint.

Isolation of β -Dihydroagarofuran Sesquiterpenes

The following workflow outlines a typical procedure for the isolation of sesquiterpene polyol esters from the root bark of *Celastrus angulatus*.



[Click to download full resolution via product page](#)

Figure 1: General workflow for the isolation of **Angulatin B**.

Structure Elucidation

The definitive structure of **Angulatin B** was established through a combination of spectroscopic techniques. The primary methods for elucidating the structures of β -dihydroagarofuran sesquiterpenes are detailed below.

Table 2: Spectroscopic Methods for Structure Elucidation

Technique	Purpose
Mass Spectrometry (MS)	Determination of molecular weight and elemental composition.
Infrared (IR) Spectroscopy	Identification of functional groups (e.g., hydroxyls, carbonyls, esters).
Nuclear Magnetic Resonance (NMR)	
^1H NMR	Determination of the proton framework of the molecule.
^{13}C NMR	Determination of the carbon skeleton of the molecule.
2D NMR (COSY, HSQC, HMBC)	Elucidation of the connectivity between protons and carbons to establish the final structure and stereochemistry.

Quantitative Data

While the specific NMR data for **Angulatin B** is not widely disseminated, the following table presents the ^1H and ^{13}C NMR data for a representative and structurally related β -dihydroagarofuran sesquiterpene, Celangulin V, also isolated from *Celastrus angulatus*. This provides valuable comparative data for researchers working with this class of compounds.

Table 3: ^1H and ^{13}C NMR Data for Celangulin V in CDCl_3

Position	δC (ppm)	δH (ppm, J in Hz)
1	74.2	5.68 (d, 3.5)
2	72.9	5.35 (dd, 11.0, 3.5)
3	39.8	2.15 (m), 2.45 (m)
4	74.1	4.65 (s)
5	55.4	-
6	70.8	5.82 (s)
7	49.3	-
8	76.9	5.45 (d, 3.0)
9	78.2	5.95 (d, 3.0)
10	45.2	-
11	13.9	1.25 (s)
12	63.2	4.20 (d, 12.0), 4.55 (d, 12.0)
13	20.9	1.10 (s)
14	29.8	1.50 (s)
15	62.1	4.15 (d, 12.0), 4.30 (d, 12.0)
Ester Moieties		
Benzoyl (at C-9)	165.2, 133.5, 130.2, 128.6	8.05 (d, 7.5), 7.60 (t, 7.5), 7.45 (t, 7.5)
Isobutanoyl (at C-1, C-12)	176.5, 34.2, 19.1, 19.0	2.60 (m)
Acetyl (at C-2, C-8)	170.1, 21.1	2.05 (s)

Data is compiled from related literature on Celangulin V and is for representative purposes.

Biological Activity and Signaling Pathways

Specific biological activities and their underlying mechanisms have not been extensively reported for **Angulatin B**. However, studies on other sesquiterpene polyol esters from *Celastrus angulatus* indicate a range of biological effects, primarily insecticidal and, to a lesser extent, cytotoxic activities.

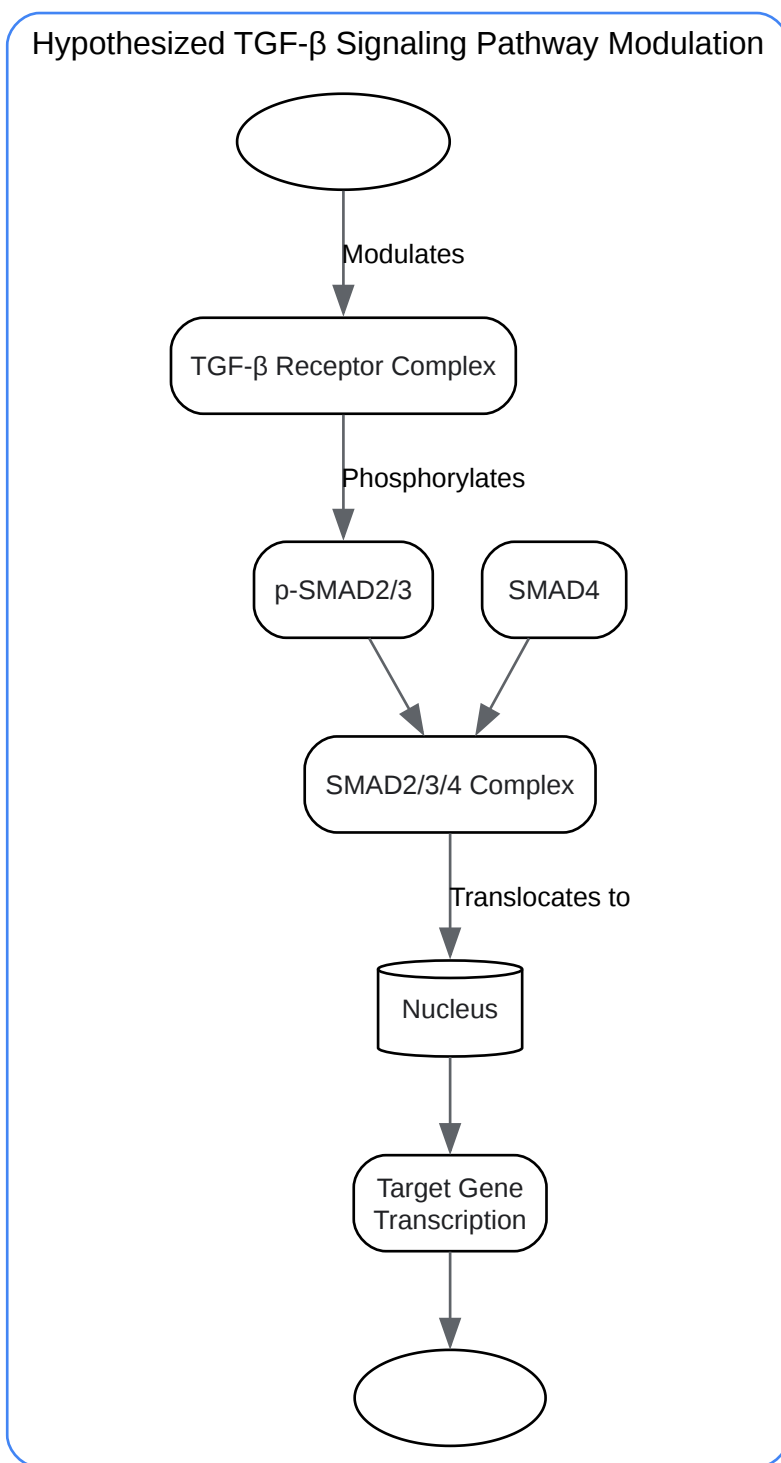
Insecticidal Activity

Numerous β -dihydroagarofuran sesquiterpenes from *Celastrus angulatus* have demonstrated potent insecticidal properties. The mechanism of action is often attributed to neurotoxicity.

Cytotoxic and Antitumor Activity

Several sesquiterpenes from *Celastrus angulatus* have been evaluated for their cytotoxic effects against various cancer cell lines. The reported activities are generally moderate. It is hypothesized that the cytotoxic effects of these compounds may be mediated through the induction of apoptosis.

A plausible mechanism for the induction of apoptosis by compounds like **Angulatin B** could involve the modulation of key signaling pathways that regulate cell survival and death. One such critical pathway is the TGF- β signaling pathway, which is often dysregulated in cancer.



[Click to download full resolution via product page](#)

Figure 2: Hypothesized modulation of the TGF- β signaling pathway by **Angulatin B**.

Conclusion

Angulatin B represents a structurally interesting sesquiterpene polyol ester from *Celastrus angulatus*. While specific data on this compound is limited, the broader family of β -dihydroagarofuran sesquiterpenes from this plant exhibits significant biological potential, particularly as insecticides and potential anticancer agents. Further research is warranted to fully elucidate the pharmacological profile of **Angulatin B** and its mechanisms of action, which may unveil novel therapeutic opportunities. This guide provides a foundational resource for researchers embarking on the study of this and related natural products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. immunomart.com [immunomart.com]
- To cite this document: BenchChem. [Angulatin B molecular formula C₃₄H₄₆O₁₅]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12392270#angulatin-b-molecular-formula-c34h46o15]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com